Structural Elucidation of 1,3-Dioxan-5-amine Scaffolds: A Comparative Technical Guide

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Compound of Interest

Compound Name:	*1,3-Dioxan-5-amine*
CAS No.:	*154917-36-9*
Cat. No.:	*B119814*

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Executive Summary

The **1,3-dioxan-5-amine** core is a privileged scaffold in medicinal chemistry, serving as a critical pharmacophore in serotonin (

) receptor ligands and NMDA receptor antagonists.[1][2] However, its efficacy is strictly governed by the conformational preference of the dioxane ring (chair vs. twist-boat) and the relative stereochemistry (cis/trans) of substituents at the C2 and C5 positions.

While NMR spectroscopy provides solution-state dynamics, it often fails to resolve ambiguous stereocenters in flexible 2,5-disubstituted systems due to signal averaging.[1][2] This guide establishes X-ray crystallography as the definitive method for determining absolute configuration and ring puckering parameters in these derivatives, providing a direct comparison to NMR and DFT alternatives.

Part 1: The Stereochemical Challenge

The 1,3-dioxane ring is not a static chair.[1] Unlike cyclohexane, the presence of oxygen atoms at positions 1 and 3 introduces the anomeric effect and dipole-dipole interactions that can

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destabilize equatorial substituents.

For **1,3-dioxan-5-amine** derivatives, the critical structural variables are:

- C5-Amine Orientation: Does the amine group adopt an axial or equatorial position? (influenced by intramolecular H-bonding).[1][2]
- Ring Puckering: Deviations from the ideal chair geometry, quantified by Cremer-Pople parameters (

).[1][2][3][4]
- Salt Formation: Free amines in this class are often oils; protonation fixes the conformation and facilitates lattice formation.

Part 2: Comparative Analysis (X-ray vs. NMR vs. DFT)

The following table contrasts the three primary methods for structural validation of 1,3-dioxane derivatives.

Table 1: Comparative Efficacy in Stereochemical Assignment

Feature	X-ray Crystallography (Gold Standard)	NMR Spectroscopy (H, NOESY)	DFT Computational Modeling
Primary Output	Absolute configuration (R/S) & 3D atomic coordinates.[1][2]	Time-averaged solution conformation.	Theoretical energy minima & transition states.
Stereo-Resolution	Definitive. Resolves C2/C5 relative stereochemistry unambiguously.	Ambiguous. Relies on coupling (Karplus eq). [1][2] Rapid ring flipping can average and .[1][2]	Predictive. Good for ranking conformer stability but requires experimental validation.[1]
H-Bonding	Visualizes intermolecular networks and salt bridges directly.[1]	Infers intramolecular H-bonds via chemical shift ( ) temperature dependence.[1][2]	Models H-bond strength but ignores lattice packing forces. [1]
Sample State	Solid Single Crystal (Required).[1][2][5]	Solution (CDCl , DMSO-).	Gas Phase or Solvation Model.[1]
Limitations	Crystal growth is the rate-limiting step; packing forces may distort "biologically relevant" conformers. [1]	Cannot easily distinguish between a rapid equilibrium (50:50 chair flip) and a static twist-boat.	Accuracy depends on basis set (e.g., B3LYP/6-31G*); cannot predict solid-state polymorphism. [1][2]

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Expert Insight: In 5-substituted 1,3-dioxanes, the coupling constant

can range from 10-12 Hz (axial-axial) to 2-5 Hz (axial-equatorial).[1][2] However, if the ring flips rapidly, the observed

value averages to ~6-7 Hz, rendering NMR inconclusive.[1][2] X-ray crystallography freezes this motion, revealing the dominant low-energy conformer.[1]

Part 3: Experimental Protocol (Self-Validating)

Objective: Grow diffraction-quality crystals of a **1,3-dioxan-5-amine** derivative. Challenge: Free amines are prone to oxidation and often exist as viscous oils.[1] Solution:Salt Formation Strategy. Converting the amine to a hydrochloride or picrate salt increases lattice energy and reduces conformational entropy.

Workflow: Vapor Diffusion Crystallization of Amine Salts

Step 1: Salt Synthesis (In-Situ)

- Dissolve 50 mg of the crude amine in 2 mL of anhydrous Ethanol (EtOH).
- Add 1.1 equivalents of concentrated HCl (or Picric acid for hydrophobic salts).
- Sonicate for 5 minutes. Evaporate to dryness to ensure stoichiometry, then re-dissolve in the minimum amount of MeOH or EtOH (approx. 0.5 - 1.0 mL) to create a saturated solution.

Step 2: Vapor Diffusion Setup (The "Sitting Drop" or "Vial-in-Vial")[1]

- Inner Vial: Place the saturated amine-salt solution in a small (2 mL) open vial.
- Outer Vessel: Place the small vial inside a larger jar (20 mL) containing 5 mL of Anti-solvent (Diethyl Ether or Hexane).
- Mechanism: The volatile anti-solvent diffuses into the alcohol solution, slowly increasing polarity and forcing the salt to crystallize gradually.

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Step 3: Crystal Harvesting & Mounting

- Seal the outer jar tightly and store at 4°C in a vibration-free zone.
- Monitor daily.[1] Crystals should appear within 2-7 days as prisms or needles.[1]
- Validation: Under a polarizing microscope, true single crystals will extinguish light uniformly when rotated.[1][2]
- Mount the crystal on a glass fiber or Kapton loop using Paratone-N oil (cryoprotectant) and flash-cool to 100 K immediately on the diffractometer.[1]

Part 4: Data Interpretation & Case Study

When analyzing the X-ray data of 1,3-dioxane derivatives, focus on these two structural metrics:

The Cremer-Pople Puckering Parameters

To objectively define the ring shape, calculate the Cremer-Pople parameters (

).[1][2][3][6]

- Ideal Chair:

  or

  .[1]

- Twist Boat:

  .[1]

- Relevance: For 2-phenyl-**1,3-dioxan-5-amine**, if

  deviates significantly from 0/180, it indicates steric strain forcing the ring into a twist-boat, potentially altering receptor binding profiles.[1][2]

Hydrogen Bond Networks

In the hydrochloride salt structure:

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- Look for Charge-Assisted Hydrogen Bonds (

).[1][2]

- Bifurcated Bonds: The ammonium proton often donates to both the chloride ion and the ring oxygens (

  or

).

- Distance Rule: A

  distance

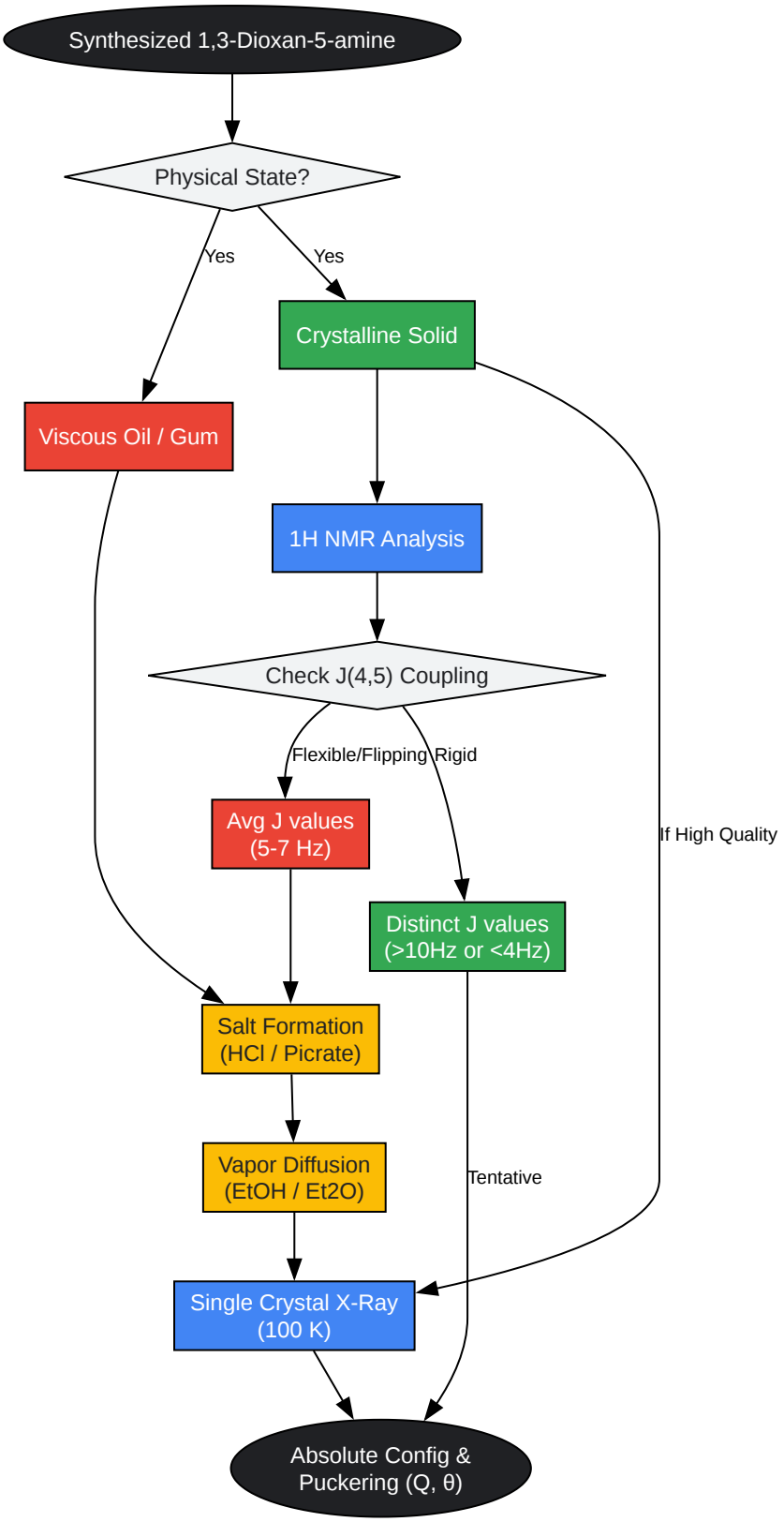
  confirms a strong intramolecular interaction, stabilizing the axial orientation of the amine.

Part 5: Visualization of Logic & Workflow

Diagram 1: Structural Determination Workflow

A decision pathway for selecting the correct analytical technique.

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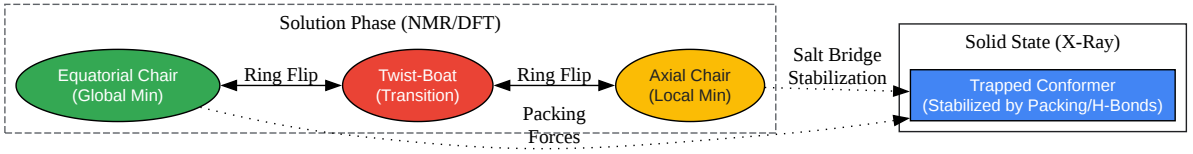
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Caption: Workflow for determining stereochemistry. Note that ambiguous NMR signals (due to ring flipping) necessitate salt formation and X-ray analysis.

Diagram 2: Conformational Energy Landscape (DFT vs. X-Ray)

Visualizing the relationship between calculated energy minima and the trapped solid-state structure.[1]



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Caption: While DFT predicts equilibrium in solution, X-ray crystallography captures a single "frozen" conformer, often stabilized by intermolecular salt bridges.[1][2]

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